

# Juno Mission Reveals Jupiter's Interior, Challenging Long-Held Predictions

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Pasadena, CA - Recent data from NASA's Juno mission has provided an unprecedented view into the interior of Jupiter, revealing a complex and unexpected structure that challenges and, in some aspects, aligns with longstanding theoretical predictions. Key findings on the gas giant's core and atmospheric water abundance are reshaping our understanding of planetary formation, with significant implications for models developed by planetary scientists like Professor Jonathan **Lunine**, a co-investigator on the Juno mission.

Prior to the Juno mission, a leading prediction, supported by the work of **Lunine** and others, was that Jupiter harbored a distinct, dense core of rock and ice, estimated to be between 10 and 20 times the mass of Earth.<sup>[1]</sup> However, Juno's gravity science experiment has unveiled a "fuzzy" or "dilute" core, a surprising discovery that indicates the core is not a solid, compact object but rather a diffuse mixture of heavy elements and hydrogen that extends out to nearly half of Jupiter's radius.<sup>[2][3][4][5]</sup> This finding suggests a more complex formation history for the gas giant than previously thought.

On the topic of Jupiter's atmospheric water content, a critical missing piece for understanding the planet's origin, **Lunine's** models, based on the chemistry of disequilibrium species, suggested a water enrichment of 3 to 11 times the solar abundance. The Juno mission's Microwave Radiometer (MWR) has provided the first detailed measurements of water abundance deep within Jupiter's atmosphere. Initial results from the equatorial region indicate that water makes up about 0.25% of the atmospheric molecules, which is nearly three times the abundance in the Sun.<sup>[6][7][8][9][10]</sup> This initial finding falls within the lower end of the range predicted by some of **Lunine's** models. However, Juno has also discovered that the water

abundance is not uniform across the planet, a puzzle that scientists are still working to understand.[9]

## Quantitative Comparison of Predictions and Findings

Parameter	Lunine's Prediction/Model	Juno Mission Finding	Alignment
Core Structure	Dense, compact core of rock and ice	"Fuzzy" or "dilute" core; a diffuse mixture of heavy elements and hydrogen	Misaligned
Core Mass	10 - 20 Earth masses	Core is not a distinct object; the dilute region of heavy elements is estimated to be a significant fraction of the planet's mass	Inconclusive (Direct comparison is difficult due to the different core structures)
Atmospheric Water Abundance (enrichment relative to solar)	3 to 11 times solar abundance (based on one kinetic model)	~3 times solar abundance at the equator; varies with latitude	Partially Aligned (Equatorial measurement is within the predicted range, but latitudinal variation was not explicitly predicted)

## Experimental Protocols

### Gravity Science Experiment

To probe Jupiter's internal structure and determine the nature of its core, the Juno mission utilizes a gravity science experiment. This method relies on the spacecraft's telecommunication system and the Deep Space Network (DSN) on Earth.

- **Signal Transmission:** The DSN sends a highly stable radio signal in both X-band (~7.1 GHz) and Ka-band (~34 GHz) frequencies to the Juno spacecraft.[\[11\]](#)[\[12\]](#)
- **Signal Reception and Retransmission:** Juno's Ka-band Translator System (KaTS) receives the uplinked signal and coherently retransmits it back to Earth in the Ka-band (~32 GHz), while the X-band transponder does the same for the X-band signal.[\[11\]](#)[\[12\]](#)
- **Doppler Shift Measurement:** As Juno moves through Jupiter's gravitational field, its velocity changes slightly. These minute variations cause a Doppler shift in the frequency of the retransmitted radio signal. The DSN's precision antennas on Earth, specifically the DSS-25 antenna, record these frequency shifts with high accuracy.[\[11\]](#)[\[13\]](#)
- **Gravity Field Mapping:** By analyzing the Doppler shift data collected over multiple orbits, scientists can map the subtle variations in Jupiter's gravity field. These variations reveal the distribution of mass within the planet, providing insights into the size, mass, and state of its core.[\[11\]](#)[\[14\]](#)

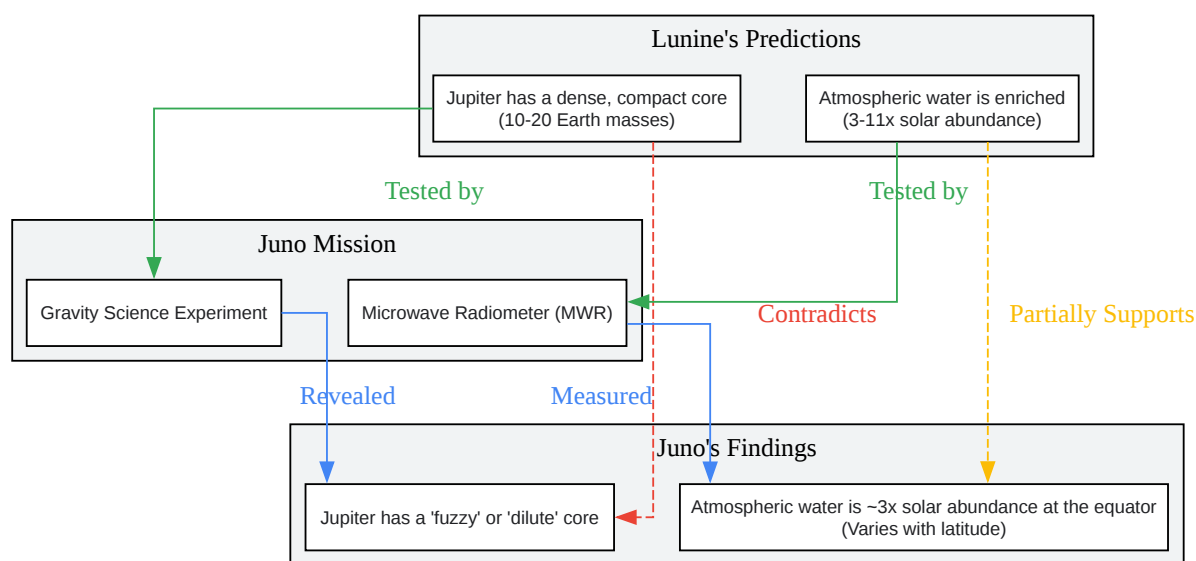
## Microwave Radiometer (MWR)

Juno's Microwave Radiometer is designed to measure the thermal microwave radiation emanating from deep within Jupiter's atmosphere to determine the abundance of water and ammonia.

- **Multi-Frequency Observation:** The MWR consists of six antennas that detect microwave radiation at six different frequencies, ranging from 600 MHz to 22 GHz (wavelengths from 50 cm to 1.37 cm).[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)
- **Probing Different Depths:** Each frequency penetrates Jupiter's atmosphere to a different depth. The longer wavelengths (lower frequencies) can probe deeper into the atmosphere, to pressures of up to 1000 bars.[\[16\]](#)
- **Brightness Temperature Measurement:** The instrument measures the "brightness temperature" of the radiation at each frequency. Water and ammonia molecules are strong absorbers of microwave radiation, so their abundance affects the brightness temperature at different atmospheric layers.

- **Abundance Retrieval:** By modeling the atmospheric temperature and pressure profiles and comparing them with the measured brightness temperatures, scientists can retrieve the abundance of water and ammonia as a function of depth and location. The MWR's observations are made across a wide range of latitudes as Juno orbits Jupiter, allowing for a global map of water abundance to be created over time.[18]

## Logical Relationship Diagram



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Caption: Relationship between **Lunine's** predictions and Juno's findings.

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